

Phenothrin molecular formula and IUPAC name

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An In-depth Technical Guide to Phenothrin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pyrethroid insecticide, **Phenothrin**. It details its chemical and physical properties, outlines its mechanism of action, and serves as a valuable resource for professionals in research, science, and drug development.

Chemical Identity

Phenothrin is a synthetic pyrethroid insecticide designed to be effective against a broad spectrum of insects.[1] It is a synthetic chemical modeled after the natural insecticidal components of the pyrethrum plant (Chrysanthemum cinerariaefolium).[2] First synthesized in 1969, it was registered for use in the United States in 1976.[2]

Molecular Formula: C₂₃H₂₆O₃[1][3][4][5][6]

IUPAC Names:

- (3-phenoxyphenyl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1carboxylate[3][7]
- 3-phenoxybenzyl (1RS,3RS;1RS,3SR)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylate[2]



Phenothrin is composed of a mixture of four stereoisomers. A refined version, d-**phenothrin**, contains at least 95% of the more active 1R isomers.[2][7]

Physicochemical Properties

The physical and chemical characteristics of **Phenothrin** are critical for understanding its environmental fate and biological interactions. It typically appears as a pale yellow to yellow-brown liquid.[3][4][8]

Property	Value	Reference
Molecular Weight	350.46 g/mol	[2]
Vapor Pressure	1.43×10^{-7} mmHg at 21 °C	[2]
Water Solubility	<9.7 μg/L at 25 °C	[2][4]
Octanol-Water Partition Coefficient (log Kow)	6.01	[2][8]
Henry's Law Constant	6.80 x 10 ⁻⁶ atm·m³/mol	[2]
Boiling Point	>290 °C	[4]
Density	1.06 g/cm ³ at 20 °C	[4]

Mode of Action

Phenothrin is a Type I pyrethroid that primarily targets the nervous system of insects.[2] Its insecticidal activity is achieved through the disruption of normal nerve function.

Mechanism of Action:

- Binding to Sodium Channels: **Phenothrin** binds to voltage-gated sodium channels in the nerve cell membranes of insects.
- Prolonged Opening: This binding action prevents the sodium channels from closing in a timely manner after activation.



- Repetitive Nerve Discharge: The prolonged influx of sodium ions leads to a state of hyperexcitability, causing repetitive nerve discharges.
- Paralysis and Death: The continuous nerve stimulation results in paralysis and ultimately the death of the insect.

Below is a diagram illustrating the logical relationship of **Phenothrin**'s mode of action.



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Caption: Logical flow of **Phenothrin**'s neurotoxic effects on insects.

Experimental Protocols

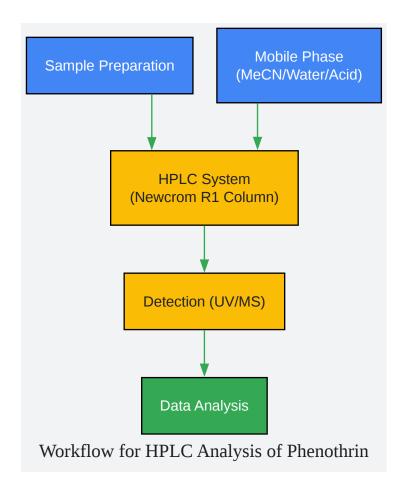
Analysis of **Phenothrin** using High-Performance Liquid Chromatography (HPLC):

A reverse-phase HPLC method can be employed for the analysis of the (1R)-trans-isomer of **Phenothrin**.[9]

- Column: Newcrom R1 HPLC column.[9]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.[9]
- Detection: UV or MS detection.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[9]

The workflow for this analytical method is depicted below.





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Caption: A simplified workflow for the analysis of **Phenothrin** via HPLC.

Metabolism

In mammals, **Phenothrin** is rapidly metabolized and excreted.[5] The primary metabolic pathways include hydrolysis of the ester linkage, oxidation, and conjugation.[5] A significant portion of the compound may also be excreted unchanged in the urine and feces.[5]

Applications

Phenothrin is utilized in a variety of applications for insect control:

- Public Health: It is a key active ingredient in products for controlling mosquitoes.[1]
- Veterinary Medicine: Used in products to control fleas and ticks on pets.[1][10]



- Human Health: It is an active ingredient in treatments for head lice.[1][4]
- Agriculture: Used to protect stored grain from insect pests.[4]

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